

The Solubility Profile of Direct Red 79: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct red 79

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This in-depth technical guide provides a comprehensive overview of the solubility of **Direct Red 79**, a disazo dye, in various solvents. The information presented herein is intended to support research, development, and quality control activities where this dye is utilized. This document summarizes key solubility data, outlines experimental protocols for solubility determination, and provides a logical workflow for assessing dye solubility.

Core Solubility Data

Direct Red 79 exhibits its highest solubility in aqueous solutions, with solubility increasing at higher temperatures. Its solubility in common organic solvents is limited. The following table summarizes the available quantitative and qualitative solubility data for **Direct Red 79**.

Solvent	Temperature (°C)	Solubility	Source
Water	20	2.14 g/L	[1]
Water	60	15 g/L	[1][2][3]
Water	97	24 g/L	[1][2][3]
Ethanol	Not Specified	Slightly Soluble	[2][3][4]
Ethylene Glycol Ether	Not Specified	Slightly Soluble	[1]
Other Organic Solvents	Not Specified	Insoluble	[2][3][4]

Qualitative Observations:

- In water, **Direct Red 79** dissolves to form a red to blue-light red solution.[2][3][4]

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **Direct Red 79** are not readily available in the public domain, several established methodologies for assessing the solubility of dyes can be adapted. The choice of method often depends on the solvent, the required precision, and the available equipment.

Gravimetric Method

This is a common and straightforward method for determining the saturation solubility of a dye in a particular solvent.

Methodology:

- Supersaturation:** An excess amount of **Direct Red 79** is added to a known volume of the solvent in a sealed container.
- Equilibration:** The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.

- **Separation:** The undissolved dye is separated from the saturated solution by filtration or centrifugation. Care must be taken to maintain the temperature during this step to prevent precipitation.
- **Solvent Evaporation:** A known volume of the clear, saturated filtrate is carefully transferred to a pre-weighed container. The solvent is then evaporated under controlled conditions (e.g., in an oven or under vacuum) until a constant weight of the dissolved dye is obtained.
- **Calculation:** The solubility is calculated by dividing the mass of the dissolved dye by the volume of the solvent used.

Spectrophotometric Method

This method is suitable for colored compounds like **Direct Red 79** and relies on the Beer-Lambert law.

Methodology:

- **Calibration Curve:** A series of standard solutions of **Direct Red 79** with known concentrations in the solvent of interest are prepared. The absorbance of each standard is measured at the wavelength of maximum absorbance (λ_{max}) using a UV-Vis spectrophotometer. A calibration curve of absorbance versus concentration is then plotted.
- **Saturated Solution Preparation:** A saturated solution of **Direct Red 79** is prepared as described in the gravimetric method (steps 1 and 2).
- **Dilution and Measurement:** A small, accurately measured volume of the clear, saturated solution is diluted with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve. The absorbance of the diluted solution is then measured at λ_{max} .
- **Calculation:** The concentration of the diluted solution is determined from the calibration curve. The original concentration of the saturated solution, and thus the solubility, is then calculated by taking the dilution factor into account.

"Solubility Titration" Method

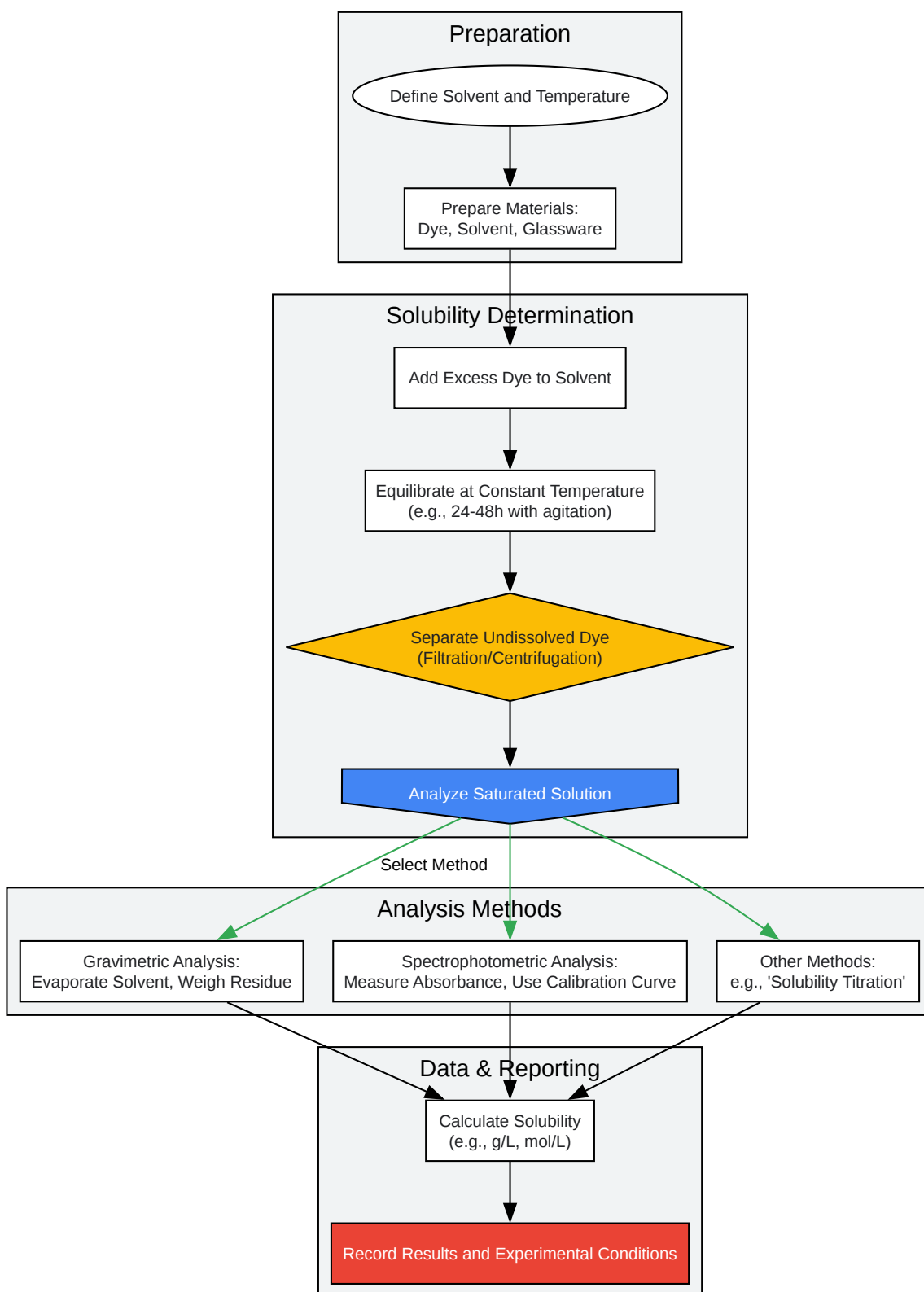
This is a rapid method, particularly for sparingly soluble compounds, that relies on detecting the point at which solubility is exceeded.^[5]

Methodology:

- Initial Solution: A known volume of the solvent is placed in a suitable container.
- Incremental Addition: Small, known amounts of **Direct Red 79** are incrementally added to the solvent with continuous stirring.
- Monitoring: After each addition, the solution is monitored for an abrupt change in a physical property, such as light scattering or extinction, using a spectrophotometer or nephelometer.^[5]
- Endpoint Determination: The point at which a sharp increase in light scattering or extinction is observed indicates that the solubility limit has been reached. The solubility is then calculated based on the total amount of dye added up to that point.^[5]

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for determining the solubility of a dye such as **Direct Red 79**.



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- To cite this document: BenchChem. [The Solubility Profile of Direct Red 79: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162066#solubility-of-direct-red-79-in-different-solvents]

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Phone: (601) 213-4426

Email: info@benchchem.com